

Technical Guide: SAR107375E, a Dual Thrombin and Factor Xa Inhibitor

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

Cat. No.: B15622608

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Introduction

SAR107375E is a potent, small-molecule anticoagulant that exhibits dual inhibitory activity against two key enzymes in the coagulation cascade: Factor Xa (FXa) and Factor IIa (thrombin).[1][2] This direct-acting anticoagulant was developed to provide a therapeutic effect in the treatment and prevention of thromboembolic disorders. This guide provides a comprehensive overview of SAR107375E, including its pharmacological profile, and discusses the role of its deuterated impurity, **SAR107375E Impurity 14-d8**, in the analytical workflow.

SAR107375E Impurity 14-d8: CAS Number and Analytical Role

A specific CAS (Chemical Abstracts Service) number for **SAR107375E Impurity 14-d8** is not publicly available in chemical databases. Commercial suppliers of this compound list the CAS number as "N/A" (Not Available).

The designation "d8" signifies that this molecule is a deuterated isotopologue of "Impurity 14" of the parent compound, SAR107375E. The molecular formula for **SAR107375E Impurity 14-d8** is C₂₄H₂₂D₈CIN₅O₆S₂. Deuterated compounds are commonly synthesized for use as internal standards in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS). These standards are essential for accurately measuring the concentration of the non-deuterated analyte in biological matrices by correcting for variations during sample processing and analysis. While the exact structure of "Impurity 14" is not detailed in the available literature, it is likely a process-related impurity or a metabolite of SAR107375E.

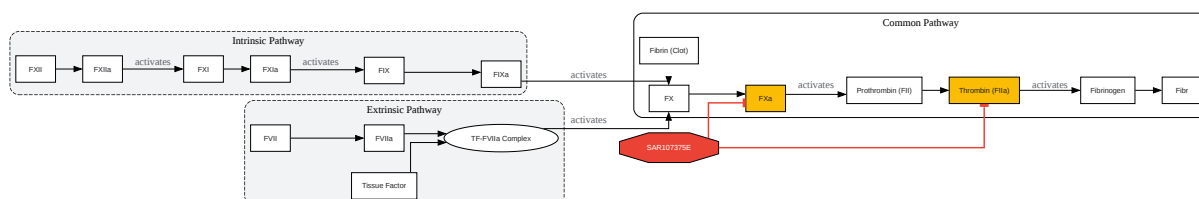
Core Compound: SAR107375E

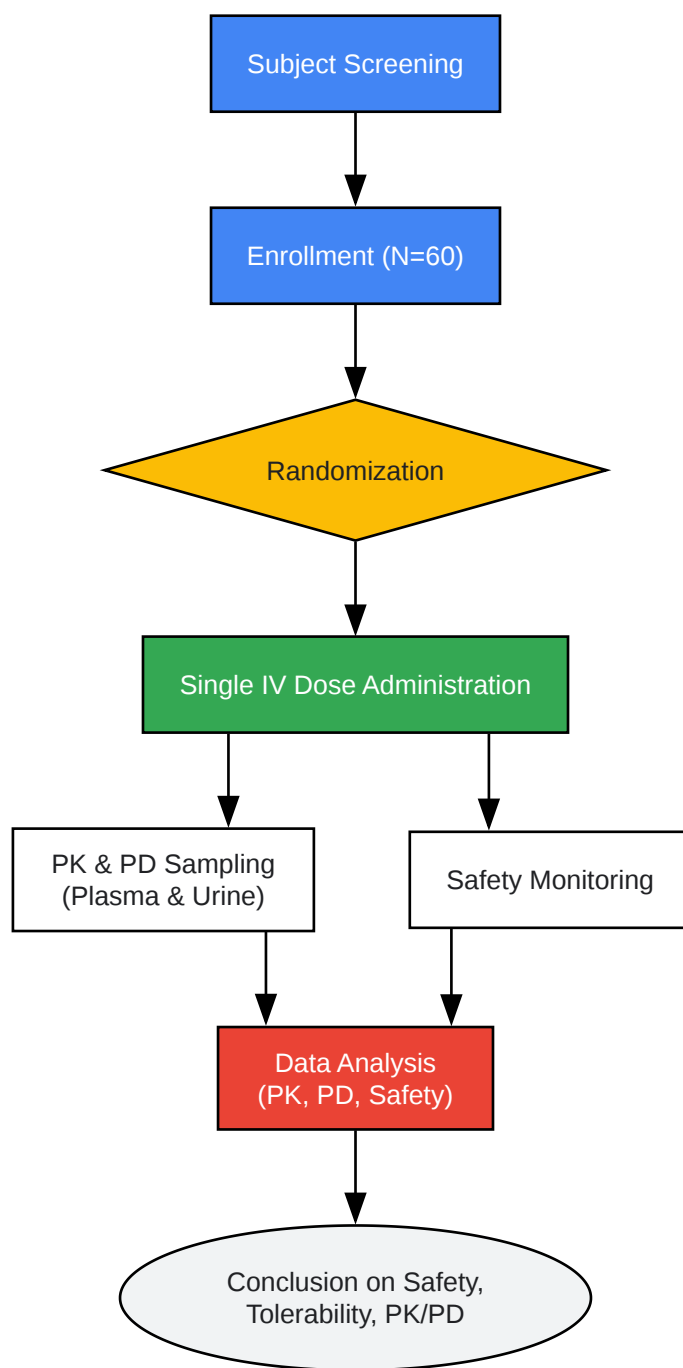
Mechanism of Action

SAR107375E functions as a direct inhibitor of both Factor Xa and thrombin, critical serine proteases in the blood coagulation cascade.^[1] By inhibiting Factor Xa, it blocks the conversion of prothrombin to thrombin. The subsequent inhibition of thrombin prevents the conversion of fibrinogen to fibrin, a key component of blood clots.^[3] This dual-inhibition mechanism offers a potentially potent anticoagulant effect.^[2]

Signaling Pathway Diagram

The following diagram illustrates the coagulation cascade and the points of inhibition by SAR107375E.





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